

Light Stability and Degradation of Pigment Red 7: A Technical Guide

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Compound of Interest

Compound Name: Red 7

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Abstract: This technical guide provides an in-depth analysis of the light stability and photodegradation mechanisms of C.I. Pigment **Red 7** (C.I. 12420). It is intended for researchers, scientists, and professionals in drug development and other fields where colorant stability is critical. This document consolidates key performance data, outlines detailed experimental protocols for stability assessment, and illustrates the chemical pathways involved in degradation.

Introduction to Pigment Red 7

C.I. Pigment **Red 7**, identified by CAS number 6471-51-8, is a synthetic organic colorant belonging to the monoazo class of pigments.^{[1][2]} Its chemical structure is based on a Naphthol AS derivative.^[1] Due to its brilliant red hue and strong color, it is utilized in a variety of applications, including printing inks, coatings, plastics, and cosmetics.^{[1][3]} Understanding its behavior upon exposure to light is paramount for predicting the long-term color stability and performance of finished products. The degradation of the pigment, primarily driven by ultraviolet (UV) radiation, involves the cleavage of its chromophoric azo bond, leading to color fading.^{[4][5]}

Physicochemical and Stability Properties

Pigment **Red 7** is characterized by its chemical formula, $C_{25}H_{19}Cl_2N_3O_2$, and a molecular weight of 464.34 g/mol.^{[1][6]} Its overall stability is generally considered very good, particularly its resistance to light. However, its performance can be influenced by the chemical environment and the matrix in which it is dispersed.

Table 1: General Properties of Pigment **Red 7**

Property	Value	Reference
C.I. Name	Pigment Red 7, 12420	[1][6]
CAS Number	6471-51-8	[1][6]
Chemical Class	Monoazo	[1][2]
Molecular Formula	C ₂₅ H ₁₉ Cl ₂ N ₃ O ₂	[1][6]

| Molecular Weight | 464.34 [[1] |

Table 2: Resistance and Fastness Ratings for Pigment **Red 7**

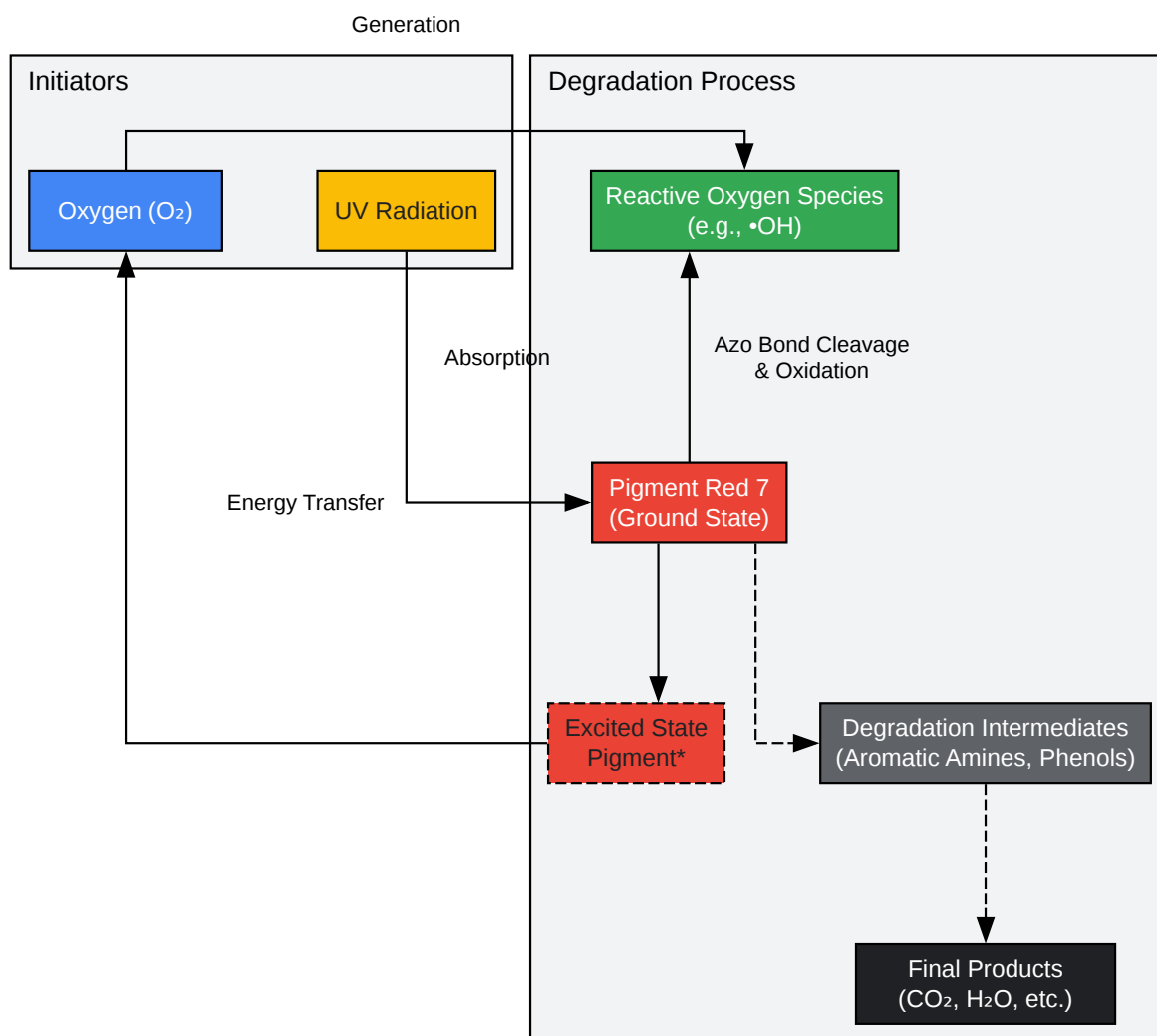
Property	Rating Scale	Rating	Reference
Lightfastness	Blue Wool Scale (1-8)	7-8	[1]
Heat Resistance	Max Temp (°C, 20 min)	150	[1]
Water Resistance	(1-5)	5	[1]
Acid Resistance (5% HCl)	(1-5)	4-5	[1]
Alkali Resistance (5% Na ₂ CO ₃)	(1-5)	4-5	[1]
PVC Migration	(1-5)	1-2	[1]
Soap Bleeding	(1-5)	3-4	[1]

Note: For resistance and fastness scales, 1 represents poor performance and 5 (or 8 for Lightfastness) represents excellent performance.

Mechanisms of Photodegradation

The photodegradation of organic pigments like Pigment **Red 7** is a complex process initiated by the absorption of light energy, particularly in the UV spectrum.^[5] The energy absorbed can excite the pigment molecule, making it susceptible to chemical reactions that break down its structure and destroy the chromophore responsible for its color.

The primary mechanism for azo pigments is the oxidative or reductive cleavage of the azo (--N=N--) bond.^[4] In the presence of oxygen and UV light, highly reactive oxygen species (ROS), such as hydroxyl radicals, are generated.^{[4][7]} These ROS are strong oxidizing agents that attack the azo linkage, leading to the formation of smaller, often colorless, aromatic intermediates like amines and phenols.^{[8][9]} This process follows pseudo-first-order kinetics in many experimental setups.^{[4][7][8]}



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Caption: General photo-oxidative degradation pathway for Pigment **Red 7**.

In certain chemical environments, degradation can follow different pathways. For instance, the presence of phosphoric acid has been shown to cause a color shift from red to orange, which is

attributed to the complexation of the pigment's calcium ion with the acid over time, altering its absorption spectrum.[\[3\]](#)

Experimental Protocols for Stability Assessment

To evaluate the light stability of Pigment **Red 7**, accelerated weathering protocols are employed to simulate long-term exposure to indoor or outdoor conditions in a condensed timeframe.

Protocol: Xenon Arc Accelerated Weathering

This method is based on standards like ASTM D4303 and ISO 105-B02 and uses a xenon arc lamp to replicate the full spectrum of sunlight.[\[10\]](#)[\[11\]](#)

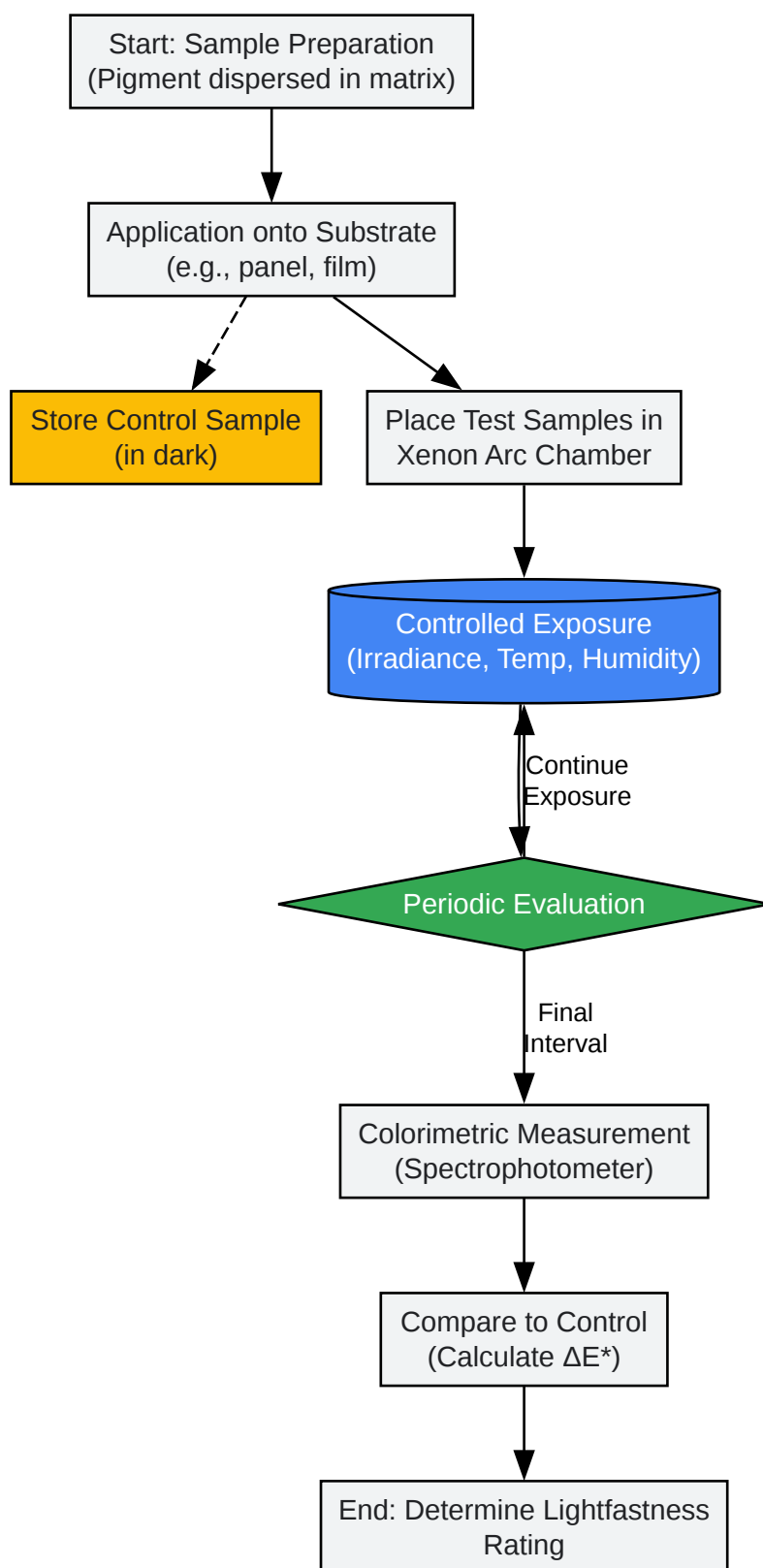
- **Objective:** To assess the change in color of Pigment **Red 7** under simulated sunlight and controlled environmental conditions.
- **Apparatus:** A xenon arc weathering chamber equipped with appropriate light filters (to simulate daylight through glass), and controls for irradiance, temperature, and humidity.[\[12\]](#)
- **Sample Preparation:** The pigment is dispersed into a specific matrix (e.g., a polymer, coating, or ink base) at a defined concentration. The mixture is then applied as a uniform film onto a standardized panel or substrate.
- **Exposure Conditions:** The prepared samples are placed in the weathering chamber alongside a set of Blue Wool standards for reference.[\[5\]](#) Key parameters are set and monitored, as detailed in Table 3.

Table 3: Typical Xenon Arc Test Conditions

Parameter	Setpoint	Standard Reference
Irradiance	0.35 - 0.55 W/m ² @ 340 nm	ASTM D4303 [10]
Black Panel Temperature	63 ± 3 °C	ISO 105-B02
Relative Humidity	50 ± 10 %	ASTM D4303 [10]

| Light/Dark Cycle | Continuous light or specified cycles | ASTM D4303[\[10\]](#) |

- Procedure:
 - An unexposed control sample is stored in a dark, climate-controlled environment.
 - Test samples are placed in the chamber and exposed to the xenon arc light.
 - Samples are periodically removed at specified intervals for evaluation.
- Evaluation: The color of the exposed samples is measured using a spectrophotometer or colorimeter and compared to the unexposed control. The total color difference (ΔE^*) is calculated. The fading is also compared against the Blue Wool standards to assign a lightfastness rating.^[5]



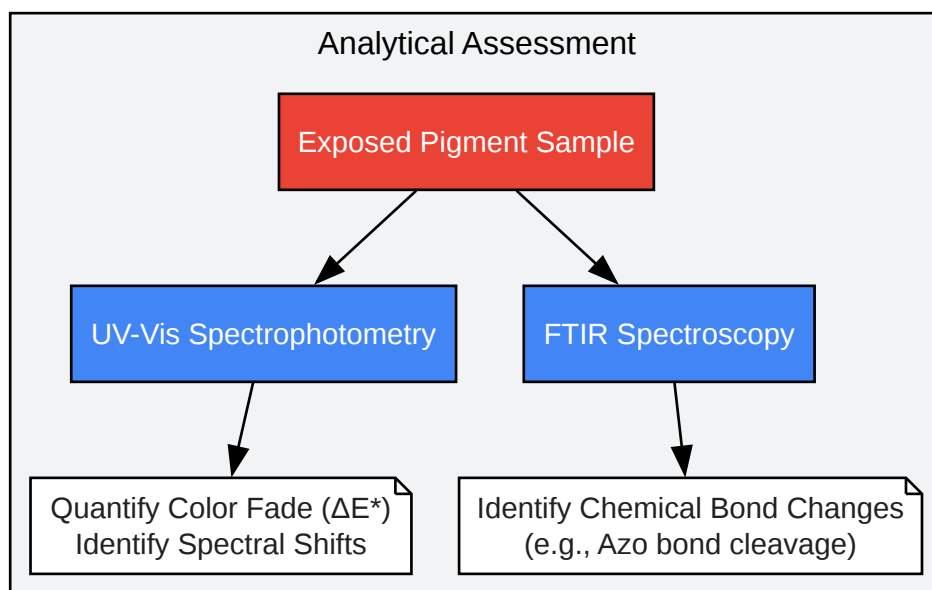
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Caption: Experimental workflow for accelerated lightfastness testing.

Analytical Methods for Degradation Analysis

To understand the chemical changes occurring during photodegradation, several analytical techniques are used.

- UV-Visible (UV-Vis) Spectrophotometry: This is the primary technique for monitoring color change.[13] Degradation is observed as a decrease in absorbance at the pigment's maximum absorption wavelength (λ_{max}) or a shift in the λ_{max} , indicating a change in the chromophore's structure.[3][9]
- Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR analysis identifies changes in the functional groups of the pigment molecule.[14] The disappearance of peaks corresponding to the azo group (N=N stretching) and C-N bonds, or the appearance of new peaks such as O-H bending (from oxidation products), provides direct evidence of the degradation pathway. [14][15]



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Caption: Logical workflow for the analytical assessment of pigment degradation.

Conclusion

C.I. Pigment **Red 7** exhibits very good to excellent lightfastness, with a Blue Wool Scale rating of 7-8.[1] Its degradation is primarily initiated by UV radiation, leading to the oxidative cleavage

of its defining monoazo bond. The stability and degradation pathway can be significantly influenced by the pigment's immediate chemical environment, including the binder system and the presence of reactive chemical species. For accurate and reliable assessment of its performance in a given application, standardized accelerated weathering tests coupled with analytical techniques like UV-Vis and FTIR spectroscopy are essential. These methods provide critical data for formulation development and long-term product stability predictions.

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References

- 1. Pigment Red 7 [dyestuffintermediates.com]
- 2. makingcosmetics.com [makingcosmetics.com]
- 3. chemstream.be [chemstream.be]
- 4. sciencepub.net [sciencepub.net]
- 5. Lightfastness - Wikipedia [en.wikipedia.org]
- 6. Pigment Red 7 | C₂₅H₁₉Cl₂N₃O₂ | CID 80959 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. jofamericanscience.org [jofamericanscience.org]
- 8. Photocatalytic degradation of commercial azo dyes | Health & Environmental Research Online (HERO) | US EPA [hero.epa.gov]
- 9. pjoes.com [pjoes.com]
- 10. micomlab.com [micomlab.com]
- 11. fyitester.com [fyitester.com]
- 12. sdc.org.uk [sdc.org.uk]
- 13. mdpi.com [mdpi.com]
- 14. acta.imeko.org [acta.imeko.org]
- 15. mdpi.com [mdpi.com]

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